

# Mass spectrometry of N,N-Diphenylacetamide and fragmentation patterns

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## Compound of Interest

Compound Name: *N,N-Diphenylacetamide*

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## Mass Spectrometry of N,N-Diphenylacetamide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the mass spectrometry of **N,N-Diphenylacetamide**, with a focus on its electron ionization (EI) fragmentation patterns. This document is intended to serve as a valuable resource for researchers and professionals involved in analytical chemistry, pharmacology, and drug development who may encounter this compound in their work.

## Mass Spectrum and Fragmentation Analysis

Under electron ionization (EI) at 70 eV, **N,N-Diphenylacetamide** ( $C_{14}H_{13}NO$ , MW: 211.26 g/mol) exhibits a characteristic fragmentation pattern that allows for its unambiguous identification.<sup>[1][2]</sup> The mass spectrum is defined by a discernible molecular ion peak and a few dominant fragment ions resulting from specific cleavage pathways.

The molecular ion  $[M]^{•+}$  is observed at a mass-to-charge ratio ( $m/z$ ) of 211.<sup>[1]</sup> The primary fragmentation route involves a retro-Diels-Alder-type rearrangement, leading to the expulsion of a neutral ketene molecule ( $CH_2=C=O$ ) from the molecular ion. This is a common fragmentation pathway for N-acetylated compounds. This loss results in the formation of the base peak at  $m/z$  169, which corresponds to the diphenylamine radical cation.

A subsequent fragmentation step involves the loss of a hydrogen radical ( $\text{H}\cdot$ ) from the  $\text{m/z}$  169 ion, leading to the formation of a stable, even-electron ion at  $\text{m/z}$  168. The high stability of the diphenylaminyl cation contributes to the significant abundance of this fragment.

Other minor fragments observed in the lower mass range of the spectrum can be attributed to the fragmentation of the phenyl rings, such as the phenyl cation at  $\text{m/z}$  77.

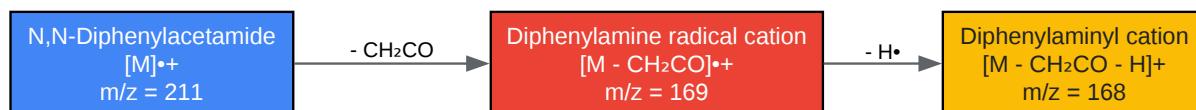
## Data Presentation: Key Fragment Ions

The major ions observed in the electron ionization mass spectrum of **N,N-Diphenylacetamide** are summarized in the table below. The relative abundance is estimated from the NIST mass spectrum.

<b>m/z</b>	<b>Proposed Fragment Ion</b>	<b>Formula</b>	<b>Relative Abundance (%)</b>
211	$[\text{M}]^{\bullet+}$ (Molecular Ion)	$[\text{C}_{14}\text{H}_{13}\text{NO}]^{\bullet+}$	30
169	$[\text{M} - \text{CH}_2\text{CO}]^{\bullet+}$	$[\text{C}_{12}\text{H}_{11}\text{N}]^{\bullet+}$	100 (Base Peak)
168	$[\text{M} - \text{CH}_2\text{CO} - \text{H}]^{\bullet+}$	$[\text{C}_{12}\text{H}_{10}\text{N}]^+$	95
77	$[\text{C}_6\text{H}_5]^+$	$[\text{C}_6\text{H}_5]^+$	15
43	$[\text{CH}_3\text{CO}]^+$	$[\text{C}_2\text{H}_3\text{O}]^+$	20

## Proposed Fragmentation Pathway

The fragmentation cascade of **N,N-Diphenylacetamide** under electron ionization is depicted in the following diagram.



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Caption: Proposed fragmentation pathway of **N,N-Diphenylacetamide** under EI-MS.

# Experimental Protocols: GC-MS Analysis

The following protocol describes a general method for the analysis of **N,N-Diphenylacetamide** using gas chromatography-mass spectrometry (GC-MS).

## Instrumentation

- Gas Chromatograph: A standard GC system equipped with a capillary column (e.g., HP-5MS, 30 m x 0.25 mm i.d., 0.25 µm film thickness) is suitable.
- Mass Spectrometer: A quadrupole or ion trap mass spectrometer with electron ionization (EI) capability.

## GC-MS Parameters

GC Parameter	Setting
Injector Temperature	280 °C
Injection Mode	Splitless
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Oven Program	Initial temperature of 150 °C, hold for 1 min, then ramp to 280 °C at 15 °C/min, hold for 5 min.
MS Parameter	Setting
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Source Temperature	230 °C
Quadrupole Temperature	150 °C
Mass Range	m/z 40-350
Scan Rate	2 scans/sec

## Sample Preparation

- Prepare a stock solution of **N,N-Diphenylacetamide** in a suitable solvent (e.g., methanol, ethyl acetate) at a concentration of 1 mg/mL.
- Perform serial dilutions to obtain working solutions of desired concentrations (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Inject 1 µL of the working solution into the GC-MS system.

## Conclusion

The mass spectrometry of **N,N-Diphenylacetamide** under electron ionization provides a distinctive fragmentation pattern that is highly useful for its identification. The key fragmentation pathways involve the initial loss of a ketene molecule to form the base peak at  $m/z$  169, followed by the loss of a hydrogen radical to yield the prominent ion at  $m/z$  168. The experimental protocol and fragmentation data presented in this guide provide a solid foundation for the analysis of **N,N-Diphenylacetamide** in various research and development settings.

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## References

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